

The Chemical Biology of 3-Oxo-OPC4-CoA: A Technical Overview

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Compound of Interest

Compound Name: 3-Oxo-OPC4-CoA

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This technical guide provides a comprehensive overview of **3-Oxo-OPC4-CoA**, a key intermediate in the biosynthesis of jasmonates, a class of lipid-derived signaling molecules crucial for plant defense and development. This document details its chemical structure, metabolic pathway, and the enzymes involved, alongside relevant experimental protocols for its study.

Chemical Structure of 3-Oxo-OPC4-CoA

3-Oxo-OPC4-CoA is the Coenzyme A (CoA) thioester of 3-oxo-2-(2'(Z)-pentenyl)-cyclopentane-1-butanoic acid. Its chemical identity is well-defined in public chemical databases.

Table 1: Chemical Identifiers for **3-Oxo-OPC4-CoA**

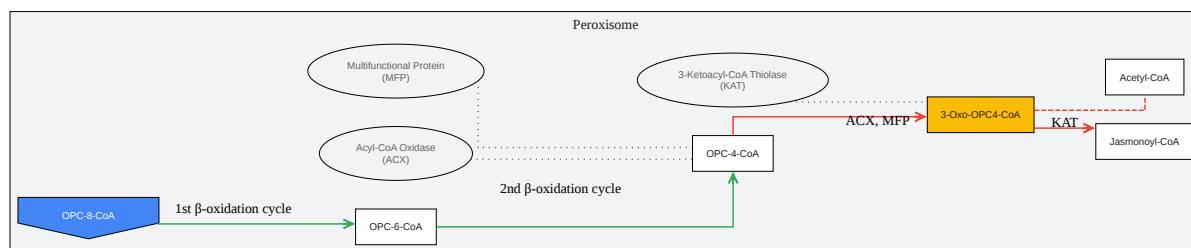
Identifier	Value
ChEBI ID	CHEBI:80459
Molecular Formula	C35H54N7O19P3S
Monoisotopic Mass	1001.24080 u
SMILES	<chem>CC\c=C/C[C@H]1--INVALID-LINK--CC(=O)SCCNC(=O)CCNC(=O)C(O)C(C)C(COP(O)(=O)OP(O)(=O)OC[C@H]2O--INVALID-LINK--[C@@H]2OP(O)(O)=O)n2cnc3c(N)ncnc23)CCC1=O</chem>
InChI	<chem>InChI=1S/C35H54N7O19P3S/c1-4-5-6-7-22-20(8-9-23(22)44)14-21(43)15-26(46)65-13-12-37-25(45)10-11-38-33(49)30(48)35(2,3)17-58-64(55,56)61-63(53,54)57-16-24-29(60-62(50,51)52)28(47)34(59-24)42-19-41-27-31(36)39-18-40-32(27)42/h5-6,18-20,22,24,28-30,34,47-48H,4,7-17H2,1-3H3,(H,37,45)(H,38,49)(H,53,54)(H,55,56)(H2,36,39,40)(H2,50,51,52)/b6-5-/t20-,22+,24-,28-,29-,30?,34-/m1/s1</chem>
InChIKey	QGJLCXXJEFRWHP-ZRHHFSRKSA-N

Metabolic Pathway: The Role of 3-Oxo-OPC4-CoA in Jasmonate Biosynthesis

3-Oxo-OPC4-CoA is a pivotal, yet transient, intermediate in the final steps of jasmonic acid (JA) biosynthesis, which occurs within the peroxisome. The formation of JA from its precursor, 12-oxo-phytodienoic acid (OPDA), involves a reduction step followed by two cycles of β -oxidation. **3-Oxo-OPC4-CoA** is the product of the first enzymatic step in the second round of β -oxidation.

The conversion of the precursor OPC-8-CoA to jasmonoyl-CoA involves two successive rounds of β -oxidation, shortening the octanoic acid side chain by two carbons in each cycle. The

intermediate after the first cycle is OPC-6-CoA, which then enters the second cycle to form OPC-4-CoA. **3-Oxo-OPC4-CoA** is subsequently formed and then cleaved to yield acetyl-CoA and jasmonoyl-CoA.



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- To cite this document: BenchChem. [The Chemical Biology of 3-Oxo-OPC4-CoA: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1261147#what-is-the-chemical-structure-of-3-oxo-opc4-coa>

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